Application Note: HPLC Separation of N-hydroxy-4-methoxy-N-phenylbenzamide

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Compound of Interest

Compound Name:	*N-hydroxy-4-methoxy-N-phenylbenzamide*
CAS No.:	*13664-49-8*
Cat. No.:	*B2979135*

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Executive Summary

This guide details the High-Performance Liquid Chromatography (HPLC) protocol for the separation and quantification of **N-hydroxy-4-methoxy-N-phenylbenzamide** (HMPB). This molecule belongs to the class of N-arylhydroxamic acids, often utilized as metalloenzyme inhibitors, ferroptosis study agents, and analytical chelating reagents.

Critical Chromatographic Challenge: Hydroxamic acids act as bidentate ligands with high affinity for iron and other transition metals. Standard stainless steel HPLC flow paths often result in severe peak tailing and poor recovery due to on-column chelation. This protocol incorporates metal-masking strategies and pH control to ensure sharp, symmetrical peaks.

Analyte Profile & Chemical Context[1][2][3][4][5][6][7][8]

Understanding the physicochemical properties of the analyte is the foundation of this method.

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Property	Description	Chromatographic Implication
Structure	N-phenyl-N-hydroxy-4-methoxybenzamide	Hydrophobic aromatic rings (retention on C18); Hydroxamic acid core (metal chelation).
Molecular Formula		MW: 243.26 g/mol
pKa	~8.1 (Hydroxamic acid group)	Weak acid. At neutral pH, it exists in equilibrium. Must be analyzed at acidic pH (< 3.0) to remain protonated and neutral for RP-HPLC.
LogP	~2.7 - 3.2	Moderate lipophilicity.[1] Predictable retention on C18 columns.
Solubility	Low in water; High in MeOH, ACN, DMSO	Sample diluent must contain >50% organic solvent to prevent precipitation.

Mechanism of Interaction

The hydroxamic acid moiety (

) can form a 5-membered chelate ring with trace metals (Fe^{3+}) found in stainless steel frits and column bodies.

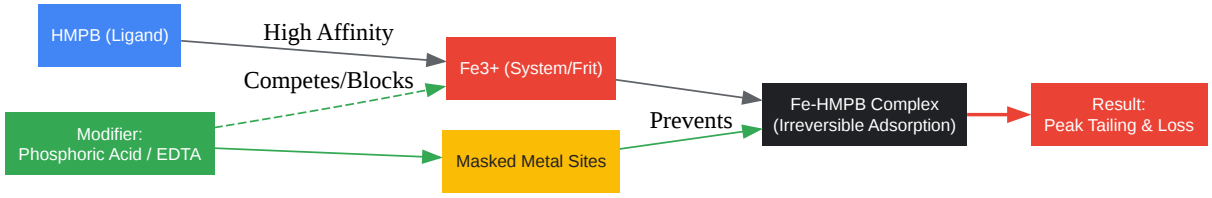

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Figure 1: The "Chelation Trap" mechanism common to hydroxamic acids and the role of mobile phase modifiers.

Critical Method Parameters (CMP)

Column Selection

- Stationary Phase: C18 (Octadecylsilane).
- Key Requirement: High-purity, Type B silica (low metal content) with extensive end-capping.
- Recommended Columns:
  - Primary: Agilent ZORBAX Eclipse Plus C18 (4.6 x 150 mm, 5 µm) or equivalent.
  - Alternative (for difficult tailing): Phenomenex Gemini C18 (pH stable, polymer-coated silica).

Mobile Phase Chemistry

- Organic Modifier: Acetonitrile (ACN) provides sharper peaks and lower backpressure than Methanol for aromatic amides.
- Aqueous Modifier (The Secret Sauce):
  - Standard: 0.1% Formic Acid (pH ~2.7). Good for MS detection.
  - Robustness (UV Only):0.1% Phosphoric Acid. Phosphate ions effectively "passivate" the stainless steel surfaces, preventing the analyte from chelating with iron. Use this if peak tailing persists.

Standard Operating Procedure (SOP)

Instrumentation Setup

- System: HPLC with UV/Vis or PDA detector.
- Flow Path: If available, use PEEK tubing and PEEK column frits to minimize metal exposure.
- Wavelength: 254 nm (primary), 280 nm (secondary).

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Reagent Preparation

- Mobile Phase A (Aqueous): Dissolve 1 mL of 85% Phosphoric Acid in 1 L of HPLC-grade water. Filter through 0.22 µm membrane.
- Mobile Phase B (Organic): 100% Acetonitrile (HPLC Grade).
- Diluent: 50:50 Water:Acetonitrile.

Gradient Method

- Flow Rate: 1.0 mL/min[2]
- Temperature: 30°C
- Injection Volume: 10 µL

Time (min)	% Mobile Phase A (0.1% H3PO4)	% Mobile Phase B (ACN)	Event
0.0	90	10	Equilibration
2.0	90	10	Hold
15.0	10	90	Linear Gradient
18.0	10	90	Wash
18.1	90	10	Return to Initial
23.0	90	10	Re-equilibration

Sample Preparation

- Stock Solution: Weigh 10 mg of HMPB into a 10 mL volumetric flask. Dissolve in 100% ACN (Concentration: 1 mg/mL).
- Working Standard: Dilute Stock 1:10 with Diluent (Final: 100 µg/mL).
- Filtration: Filter through a 0.45 µm PTFE or Nylon syringe filter. Avoid cellulose acetate as it may bind the hydrophobic analyte.

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Method Validation & Troubleshooting

System Suitability Criteria (SST)

Before running samples, inject the Working Standard 5 times.

- Retention Time %RSD: < 1.0%
- Peak Area %RSD: < 2.0%
- Tailing Factor (

  ): Must be < 1.5 (Ideal: 0.9 - 1.2).

  - If

    > 1.5: The system has active metal sites. Switch mobile phase modifier to Phosphoric Acid or passivate the system with 6N Nitric Acid (remove column first!).

Troubleshooting Guide

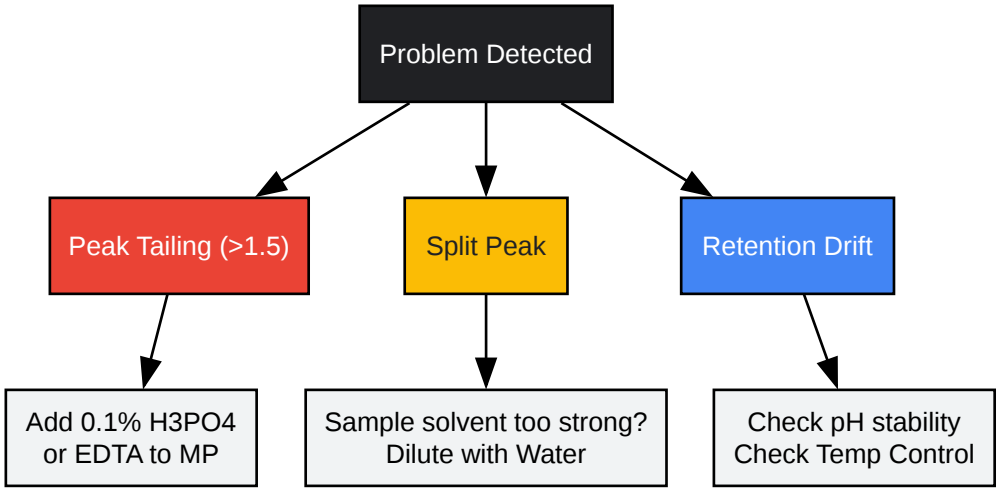

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Figure 2: Decision tree for common chromatographic anomalies with HMPB.

Impurity Profiling

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When synthesizing HMPB (e.g., from p-anisoyl chloride and phenylhydroxylamine), expect the following impurities:

- Benzoic Acid Derivative:p-Anisic acid (Hydrolysis product). Elutes earlier than HMPB.
- Starting Material: Phenylhydroxylamine. Elutes very early (near void volume).
- Rearrangement Product:o-Hydroxybenzanilide (Lassen rearrangement). Isomeric with HMPB but elutes later due to intramolecular H-bonding increasing hydrophobicity.

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